Thermodynamic Stability & Characterization of Pyrazine-2-carboxylic Acid N-Oxide

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Compound of Interest

Compound Name:	*1-Oxy-pyrazine-2-carboxylic acid*
CAS No.:	*32046-09-6*
Cat. No.:	*B3259540*

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Executive Summary

Pyrazine-2-carboxylic acid N-oxide (specifically 2-carboxypyrazine-4-oxide) represents a class of heterocyclic N-oxides with significant relevance in pharmaceutical development.[1] It is structurally analogous to the antilipolytic drug Acipimox (5-methylpyrazine-2-carboxylic acid 4-oxide) and serves as a potential oxidative metabolite of the antitubercular agent Pyrazinamide.[1]

Thermodynamically, the compound exhibits a dichotomy common to aromatic N-oxides: it possesses high kinetic stability in the solid state (high melting/decomposition temperature) but contains a "high-energy" N–O bond (~290–300 kJ/mol dissociation enthalpy) that facilitates specific metabolic reductions or photochemical rearrangements.[1] This guide provides the structural logic, thermodynamic parameters, and validated protocols for its study.

Chemical Identity & Structural Isomerism[1]

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Unlike pyridine N-oxide, the pyrazine ring contains two nitrogen atoms, creating the potential for distinct regioisomers upon oxidation.[1]

- Isomer A (1-oxide): The N-oxide is adjacent (ortho) to the carboxylic acid group.[1] This formation is sterically hindered and electronically disfavored due to the electron-withdrawing nature of the carboxyl group, which reduces the nucleophilicity of N1.
- Isomer B (4-oxide): The N-oxide is meta to the carboxylic acid.[1] This is the thermodynamically preferred and kinetically dominant product during direct oxidation.

Consensus Structure: Unless specified otherwise, "Pyrazine-2-carboxylic acid N-oxide" refers to the 4-oxide isomer.[1]

Structural Parameters

Property	Value / Description
IUPAC Name	4-Oxidopyrazin-1-ium-2-carboxylate (zwitterionic resonance)
CAS Registry	98-97-5 (Parent Acid); Specific N-oxide CAS varies by derivative
Molecular Formula	$C_5H_4N_2O_3$
Molecular Weight	140.10 g/mol
Electronic Character	Electron-deficient ring; N-oxide acts as a weak electron donor by resonance but inductive withdrawer.[1]

Thermodynamic Profile

Solid-State Energetics

The compound exhibits high thermal stability in the solid state, stabilized by an extensive intermolecular hydrogen-bonding network typical of zwitterionic N-oxides.[1]

- Melting Point (Inferred): >200 °C (with decomposition).[2][3][4]

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- Basis: The parent Pyrazine-2-carboxylic acid decomposes at 225–229 °C.[1] The amide analog, Pyrazine-2-carboxamide 4-oxide, melts/decomposes at 274–276 °C.[1] The introduction of the N-oxide typically elevates the lattice energy due to increased polarity.

- Decomposition: Thermal decomposition is exothermic and irreversible, involving deoxygenation and ring fragmentation.

Solution Thermodynamics & pKa

- Acidity (pKa): The N-oxide group lowers the pKa of the carboxylic acid relative to the parent pyrazine-2-carboxylic acid (pKa ~2.9).[1]
  - Estimated pKa:1.8 – 2.5 (Due to the inductive electron-withdrawing effect of the $N^+–O^-$ group stabilizing the carboxylate anion).
- Solubility: Moderate solubility in water (enhanced by ionization); poor solubility in non-polar organic solvents (DCM, Hexane).

Bond Energetics (N–O Bond)

The thermodynamic stability of the N–O bond is the limiting factor for processing.

- Dissociation Enthalpy (

  ): Estimated at 301 ± 3 kJ/mol (Based on Pyridine N-oxide data).[1][5]
- Implication: The bond is stable to standard heating (reflux in water/acetic acid) but susceptible to cleavage by strong reducing agents (e.g.,

  ,

) or UV irradiation (photochemical rearrangement to oxazepines).

Experimental Protocols

Protocol A: Synthesis of Pyrazine-2-carboxylic acid 4-oxide

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Rationale: Direct oxidation with peracetic acid is preferred over m-CPBA for ease of purification (water solubility).[1]

Reagents:

- Pyrazine-2-carboxylic acid (1.0 eq)[1]
- 30% Hydrogen Peroxide (excess)[1]
- Glacial Acetic Acid (solvent/catalyst)[1]

Workflow:

- Dissolution: Dissolve pyrazine-2-carboxylic acid in glacial acetic acid (5 mL per gram) in a round-bottom flask.
- Oxidation: Add 30%

  (1.5 eq) dropwise at room temperature.
- Activation: Heat the mixture to 60–70 °C for 4–6 hours. Note: Do not exceed 80 °C to prevent thermal runaway or decarboxylation.
- Monitoring: Monitor by HPLC or TLC (MeOH/DCM 1:9). The N-oxide is more polar (lower

).[1]
- Isolation: Cool to 0 °C. The product may precipitate. If not, concentrate under reduced pressure (keep bath <50 °C) to 20% volume, add cold water, and lyophilize or filter the precipitate.[1]

Protocol B: Thermal Stability Assessment (DSC)

Rationale: To determine the "Safe Processing Window" and onset of decomposition.

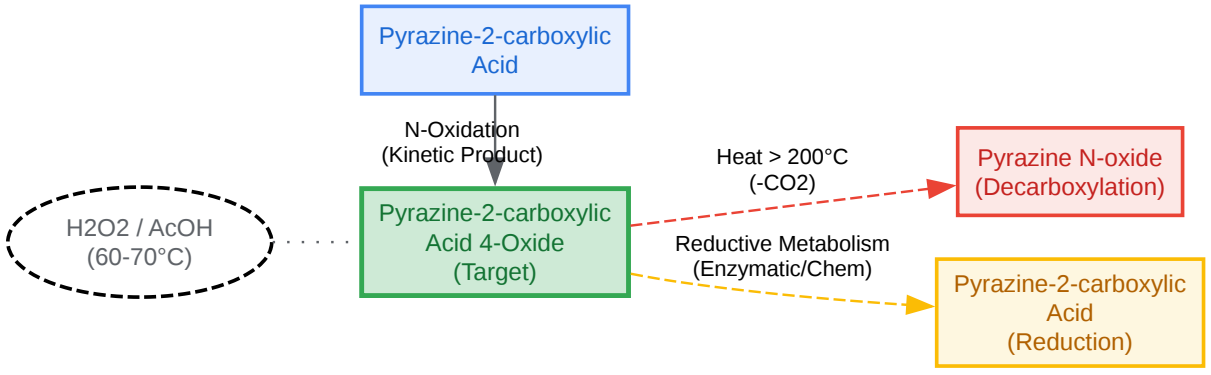
- Instrument: Differential Scanning Calorimeter (DSC).
- Sample: 2–5 mg of dried, powdered N-oxide.

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- Pan: Aluminum pan (crimped, pinhole vented to prevent pressure buildup from gas evolution).
- Program:
  - Equilibrate at 30 °C.
  - Ramp 10 °C/min to 300 °C.
  - Nitrogen purge (50 mL/min).
- Analysis: Look for the sharp endotherm (melting) immediately followed by or overlapping with a broad exotherm (decomposition).
  - Fail Criteria: Any exotherm onset < 150 °C indicates solvent inclusion or instability.

Visualization: Stability & Degradation Pathway[1]

The following diagram illustrates the formation of the 4-oxide and its primary degradation routes (Reduction and Decarboxylation).



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Caption: Synthesis pathway showing the 4-oxide as the kinetic product and its thermal/metabolic divergence.

References

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- General Pyrazine N-Oxide Properties
  - Klein, B., & Berkowitz, J. (1959).[1] Pyrazines.[3][5][6][7][8][9][10] I. Pyrazine-N-oxides.[1][6] Preparation and Spectral Characteristics. Journal of the American Chemical Society.[6] Link[1]
- Thermodynamics of Pyrazine-2-carboxylic Acid
  - Ribeiro da Silva, M. A. V., et al. (2006).[1][6] Thermochemical studies on pyrazine-2-carboxylic acid. Journal of Chemical Thermodynamics. (Establishes baseline stability of the parent acid).
- Synthesis & Catalysis
  - Thomas, J. M., & Raja, R. (2008).[1] Designed open-structure heterogeneous catalysts for the synthesis of fine chemicals and pharmaceuticals. (Discusses selective oxidation to N-oxides). Link[1]
- Acipimox (Analog)
  - Lovisolo, P. P., et al. (1981).[1] Pharmacological profile of Acipimox (5-methyl-pyrazine-2-carboxylic acid 4-oxide). Pharmacological Research Communications. (Provides biological stability context).

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Sources

- 1. WO2001027133A1 - Process to prepare androst-4-en-17-carboxylic acid - Google Patents [patents.google.com]
- 2. KR860001995B1 - Method for preparing urea derivatives from thiourea derivatives - Google Patents [patents.google.com]

- 3. KR860001995B1 - Method for preparing urea derivatives from thiourea derivatives - Google Patents [patents.google.com]
- 4. Cas 98-97-5,2-Pyrazinecarboxylic acid | lookchem [lookchem.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Pyrazine [webbook.nist.gov]
- 8. Synthetic Methods towards Energetic Heterocyclic N-Oxides via Several Cyclization Reactions [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. US7455827B2 - Process for preparing a catalyst for conversion of cyanopyridines to nicotinamides - Google Patents [patents.google.com]

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